

# An In-depth Technical Guide to the Aluminum-Silicon Binary Phase Diagram

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## Compound of Interest

Compound Name: Aluminium silicide

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This technical guide provides a comprehensive interpretation of the Aluminum-Silicon (Al-Si) binary phase diagram, a cornerstone in materials science with significant implications for alloy development. Understanding this diagram is crucial for controlling the microstructure and, consequently, the mechanical and physical properties of Al-Si alloys, which are widely used in the automotive and aerospace industries. This document outlines the key features of the phase diagram, presents critical quantitative data in a clear format, and details the experimental methodology used in its determination.

## Core Concepts of the Al-Si Phase Diagram

The Al-Si binary phase diagram is a graphical representation of the equilibrium phases of Al-Si alloys at various temperatures and compositions.<sup>[1][2]</sup> It is a simple eutectic system characterized by limited solid solubility of silicon in aluminum and virtually no solid solubility of aluminum in silicon.<sup>[3]</sup> This means that under equilibrium conditions, the terminal solid solutions are nearly pure aluminum and silicon.<sup>[3]</sup> The diagram is fundamental for understanding melting and solidification temperatures, the sequence of phase formation upon cooling, and the solubility limits of silicon in aluminum.<sup>[2][3]</sup>

The diagram can be broadly divided into three main regions based on the silicon content relative to the eutectic composition:

- **Hypoeutectic Alloys:** These alloys contain less than the eutectic concentration of silicon. Upon cooling, the primary phase to solidify is the aluminum-rich solid solution ( $\alpha$ -Al), followed by the eutectic solidification of the remaining liquid.
- **Eutectic Alloy:** This specific composition solidifies at a single temperature, forming a characteristic lamellar or fibrous microstructure of  $\alpha$ -Al and silicon.
- **Hypereutectic Alloys:** In alloys with silicon content above the eutectic point, primary silicon crystals form first from the liquid, followed by the eutectic solidification.

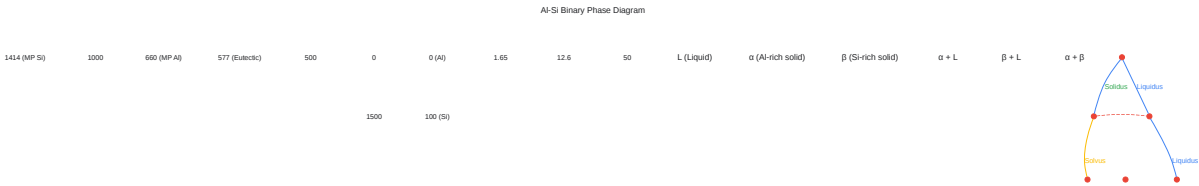
## Quantitative Data Summary

The critical quantitative data for the Al-Si binary phase diagram, based on the work of Murray and McAlister (1984), is summarized in the table below.[\[2\]](#)[\[3\]](#)

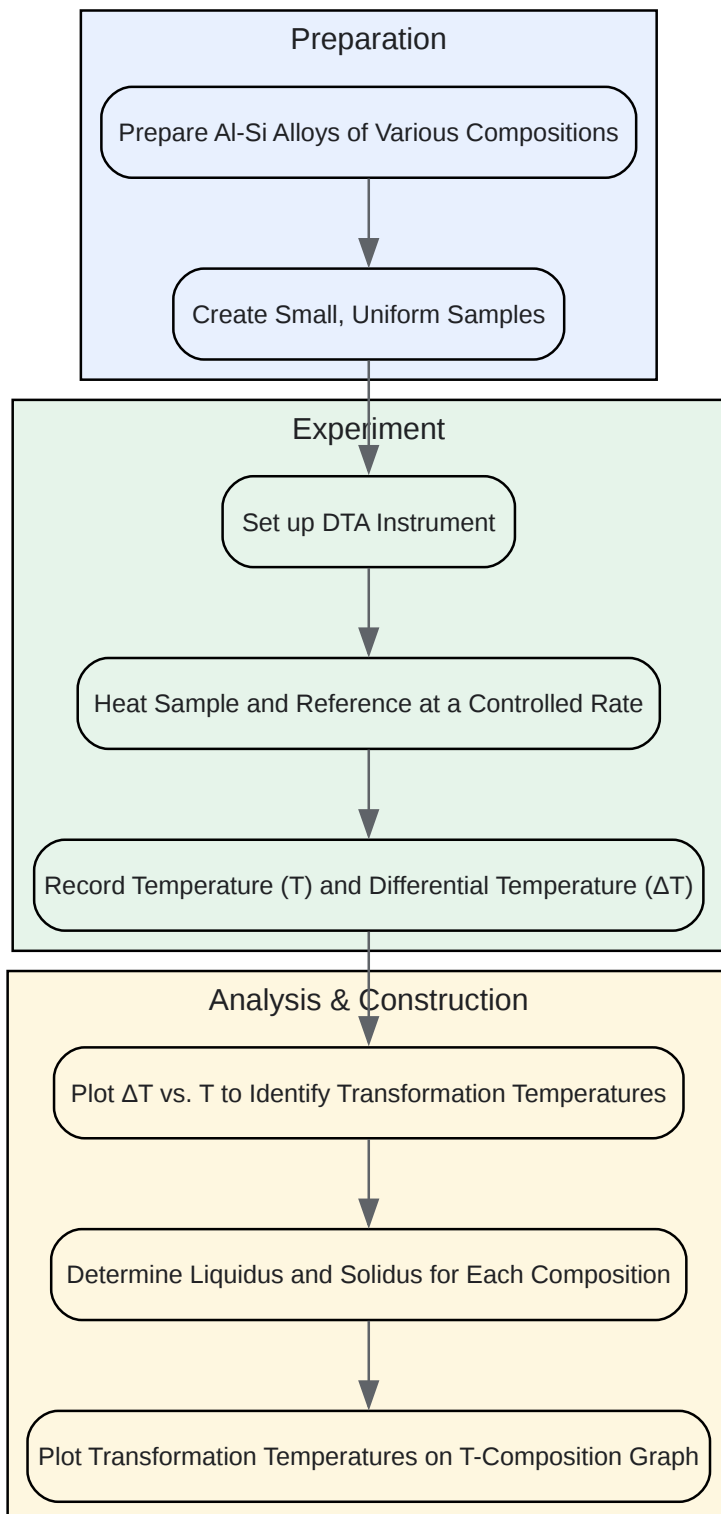
Parameter	Value
Melting Point of Aluminum (Al)	660.45 °C
Melting Point of Silicon (Si)	1414 °C
Eutectic Temperature	577 °C <a href="#">[1]</a> <a href="#">[3]</a>
Eutectic Composition	12.6 wt.% Si <a href="#">[1]</a> <a href="#">[3]</a>
Maximum Solid Solubility of Si in Al	1.65 wt.% Si (at 577 °C) <a href="#">[1]</a> <a href="#">[3]</a>
Solid Solubility of Al in Si	Negligible <a href="#">[4]</a>

## Visualizing the Al-Si Phase Diagram

The following diagram, generated using the DOT language, illustrates the key features of the Al-Si binary phase diagram.



## Workflow for Phase Diagram Determination via DTA

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